

Personal protective equipment for handling Reverse T3-13C6

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Compound of Interest

Compound Name: Reverse T3-13C6

Cat. No.: B569959

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Essential Safety and Handling Guide for Reverse T3-13C6

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Reverse T3-13C6**. Adherence to these procedural steps is vital for ensuring laboratory safety and proper compound management.

Compound Identification:

- Name: **Reverse T3-13C6** (3,3',5'-Triiodo-L-thyronine-13C6)
- Nature: A stable isotope-labeled, non-radioactive compound.[1][2]
- Primary Hazards: Based on the unlabeled parent compound and similar molecules, **Reverse T3-13C6** should be handled as a substance that can cause skin, eye, and respiratory irritation.[3][4] The hydrochloride salt form is considered harmful if swallowed.[3][4]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory to minimize exposure when handling **Reverse T3-13C6**.

Hazard Route	Required Personal Protective Equipment (PPE)
Skin Contact	Chemical-resistant gloves (e.g., nitrile). A lab coat or other protective clothing is necessary to prevent skin exposure.[3][4]
Eye Contact	Chemical splash-resistant safety glasses or goggles with side protection.[3][4]
Inhalation	Work in a well-ventilated area. For handling solids/powders that may become airborne, a chemical fume hood is required.[3]
Ingestion	Do not eat, drink, or smoke in laboratory areas. Always wash hands thoroughly after handling the compound.[3][5][6]

Operational and Disposal Plan

Follow these procedural guidelines for the safe handling and disposal of **Reverse T3-13C6**.

Step 1: Receiving and Storage

- Verification: Upon receipt, visually inspect the container to confirm it is properly sealed and undamaged.
- Labeling: Ensure the container is clearly labeled with the compound name and any hazard warnings.
- Storage: Store in a cool, dry, and dark place, away from incompatible materials. For long-term stability, freezer storage at or below -20°C is often recommended.[7]

Step 2: Handling and Experimental Use

- Preparation: Before opening the container, ensure you are in a designated well-ventilated area, preferably within a chemical fume hood, and are wearing the appropriate PPE.

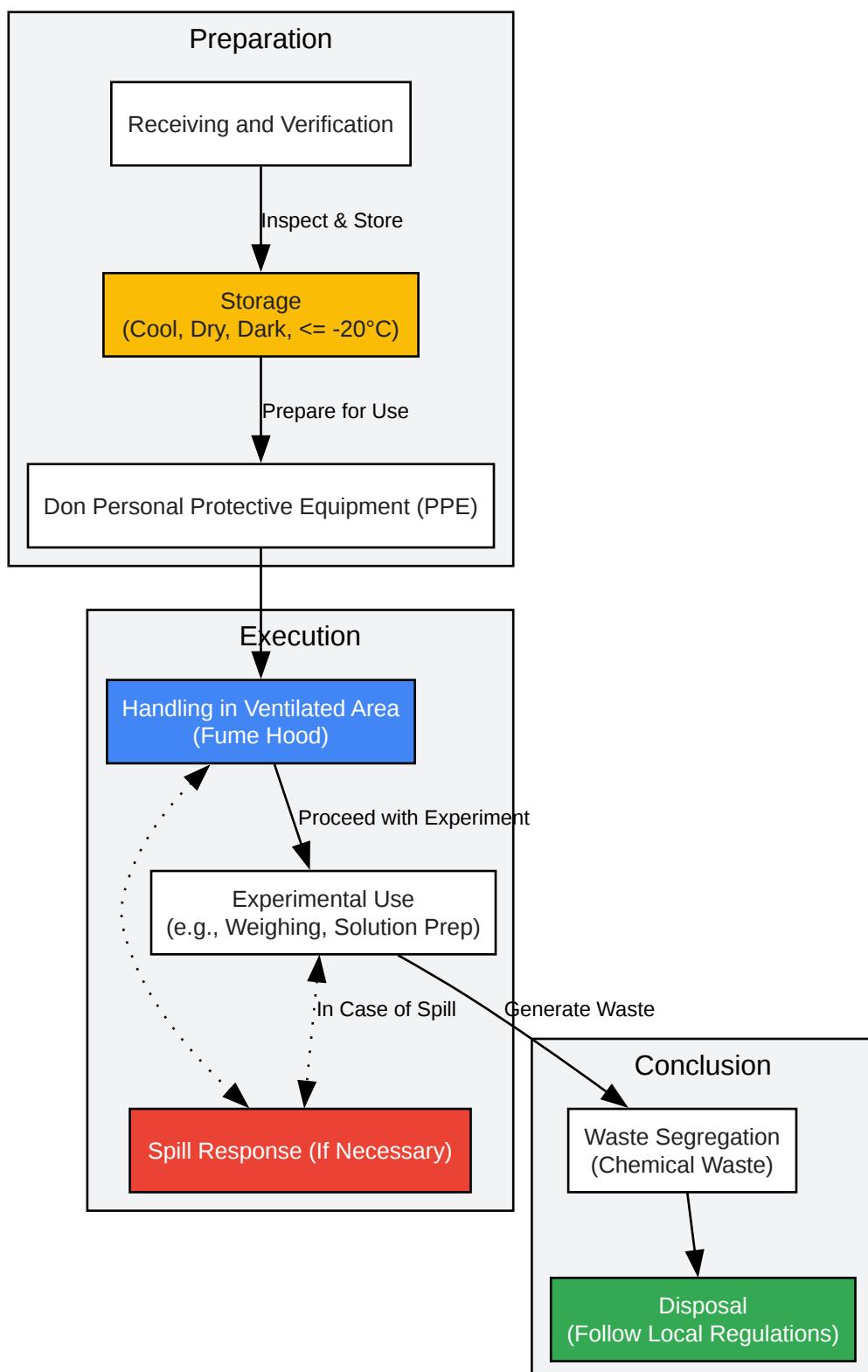
- Weighing and Aliquoting: If handling the solid form, take care to avoid generating dust. Use appropriate tools and techniques for weighing and transferring the compound.
- Solution Preparation: When dissolving the compound, add the solvent slowly to the compound to prevent splashing.
- Spill Response: In the event of a small spill, absorb the material with an inert substance, sweep it up, and place it into a suitable, sealed container for disposal.^[3] Avoid creating dust. For larger spills, follow your institution's specific hazardous material spill response protocol.

Step 3: Disposal

- Waste Segregation: As a stable isotope-labeled compound, **Reverse T3-13C6** does not require special disposal procedures for radioactivity.^{[1][2]} However, it must be disposed of as chemical waste in accordance with its chemical hazards.
- Containerization: Collect all waste material (including contaminated consumables like gloves and pipette tips) in a clearly labeled, sealed container.
- Regulatory Compliance: Dispose of the chemical waste according to local, state, and federal regulations.^[1] Do not mix with general laboratory waste.^[1]

Experimental Workflow Diagram

The following diagram illustrates the key stages of handling **Reverse T3-13C6**, from initial receipt to final disposal.



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Caption: Workflow for safe handling of **Reverse T3-13C6**.

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